

Personal protective equipment for handling Ferric acetylacetonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferric acetylacetonate

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Essential Safety and Handling Guide for Ferric Acetylacetonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ferric acetylacetonate**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Hazard Identification and Personal Protective Equipment (PPE)

Ferric acetylacetonate is a hazardous substance that requires careful handling. It is harmful if swallowed and causes serious eye irritation.[1][2][3] It may also cause skin and respiratory irritation.[4][5]

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₁ FeO ₆	[6]
Molecular Weight	353.17 g/mol	[2][6]
Appearance	Dark red powder	[1]
Melting Point	180 - 182 °C (decomposes)	[1][6]
Oral LD50 (Rat)	575 mg/kg	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	[2][3]

Required Personal Protective Equipment (PPE)

Category	Equipment	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical goggles	EN166 (EU) or NIOSH (US) approved[2][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected before use	EN 374 (EU), F739 (US)[4]
Lab coat or complete protective suit	[2][3]	
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator (if dust is generated)	[5]

II. Operational Plan: Step-by-Step Handling Procedures

A. Engineering Controls:

- Always work in a well-ventilated area.[2][6]

- Use a fume hood or provide appropriate exhaust ventilation where dust may be formed.[2][6]

B. Handling Protocol:

- Preparation: Before handling, ensure all required PPE is worn correctly. Inspect gloves for any signs of degradation.[4][6]
- Weighing and Transfer:
 - Handle **Ferric acetylacetonate** as a powder, avoiding the creation of dust.[2][6]
 - Use a chemical fume hood for all weighing and transfer operations.
 - Employ dry, clean-up procedures to manage any minor spills during transfer.[4]
- During Reaction:
 - Keep containers tightly closed when not in use.[1][6]
 - Avoid contact with skin and eyes.[2][6]
 - Do not eat, drink, or smoke in the handling area.[1][7]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[1][6]
 - Use a proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[2][6]

C. First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[5][8]
- If in Eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[2][6]

- If on Skin: Remove contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation persists.[3][6]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][6]

III. Disposal Plan

A. Waste Categorization:

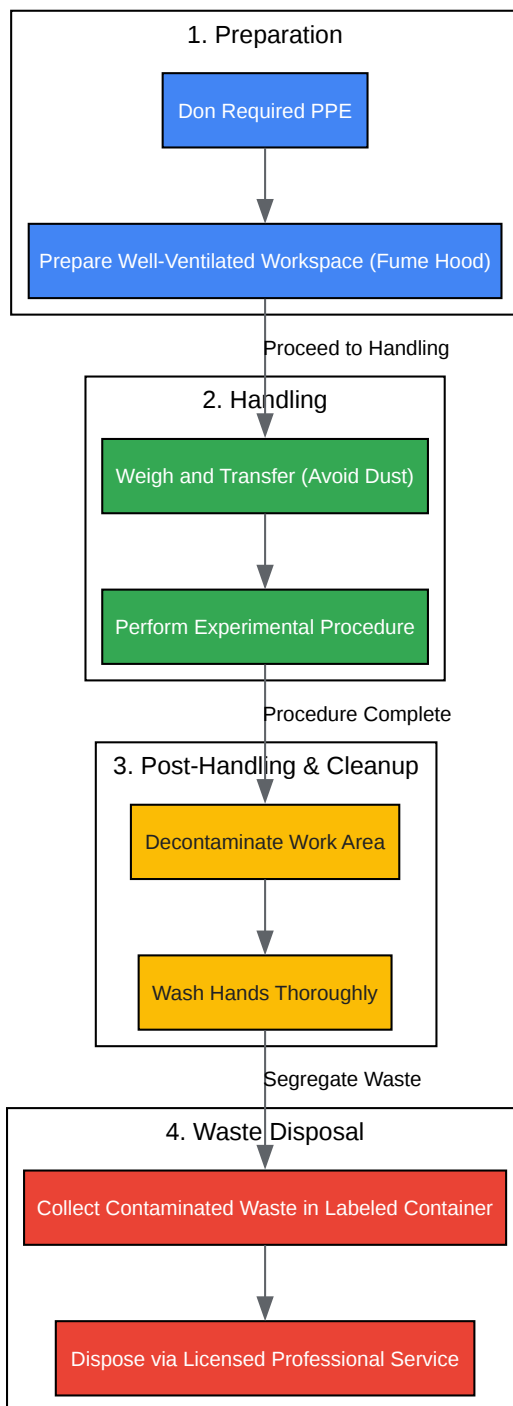
- Contaminated Waste: Includes any PPE, weighing paper, or labware that has come into direct contact with **Ferric acetylacetonate**.
- Unused Product: Excess or expired **Ferric acetylacetonate**.

B. Disposal Protocol:

- Collection:
 - Collect all contaminated waste in a suitable, labeled, and closed container.[2][6]
 - Do not let the product enter drains.[2][6]
- Disposal:
 - Dispose of unused product and contaminated waste in accordance with local, state, and federal regulations.
 - Contact a licensed professional waste disposal service.[2] One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Contaminated packaging should be disposed of as unused product.[2][6]

IV. Workflow Diagram

Ferric Acetylacetonate Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Ferric acetylacetonate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ferric acetylacetonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310628#personal-protective-equipment-for-handling-ferric-acetylacetonate]

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